

An In-Depth Technical Guide to the Health and Safety of 3-Methylpentanenitrile

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Compound of Interest

Compound Name: 3-Methylpentanenitrile

Cat. No.: B1609944

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for the handling and use of **3-Methylpentanenitrile** in a laboratory and research environment. As a Senior Application Scientist, the following information is synthesized from authoritative sources to ensure technical accuracy and practical, field-proven insights. This document is structured to provide not just procedural steps, but the scientific rationale behind them, fostering a culture of safety and informed risk assessment.

Chemical Identity and Physicochemical Properties

3-Methylpentanenitrile, also known as 3-methylvaleronitrile, is an aliphatic nitrile. A clear understanding of its fundamental properties is the bedrock of its safe handling.

Synonyms: 3-methyl-valeronitrile; Pentanenitrile, 3-methyl-[1] CAS Number: 21101-88-2[2]

Molecular Formula: C₆H₁₁N[1][2] Molecular Weight: 97.16 g/mol [1][2]

Property	Value	Source
GHS Classification	Flammable Liquid Category 3; Acute Toxicity (Oral) Category 3	[1] [2]
Signal Word	Danger	[1]
UN Number	3273	[1]

While specific experimental data for **3-Methylpentanenitrile**'s boiling point, flash point, and density are not readily available in the searched literature, data for the structurally similar 3-methylpentane can provide an estimation for its flammability characteristics. However, the presence of the nitrile group will alter these properties. It is crucial to treat **3-Methylpentanenitrile** as a flammable liquid with a significant vapor hazard.

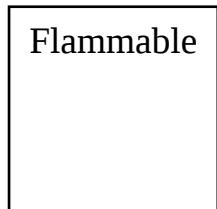
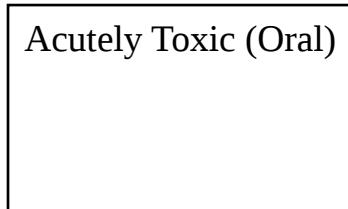
Hazard Identification and GHS Classification

3-Methylpentanenitrile is classified under the Globally Harmonized System (GHS) as a hazardous substance.[\[1\]](#)[\[2\]](#) Understanding these classifications is critical for implementing appropriate safety measures.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[\[2\]](#)
- H301: Toxic if swallowed.[\[2\]](#)

GHS Pictograms:



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Caption: GHS Pictograms for **3-Methylpentanenitrile**.

The primary hazards associated with **3-Methylpentanenitrile** are its flammability and its acute oral toxicity.^[2] The toxicity of aliphatic nitriles is often linked to the in vivo metabolic release of cyanide, which can inhibit cellular respiration.

Toxicological Information: The Nitrile-Specific Hazard

While specific toxicological data such as LD50 (Lethal Dose, 50%) for **3-Methylpentanenitrile** is not available in the provided search results, the general toxicology of aliphatic nitriles provides a strong basis for assessing its risk. The toxicity of many aliphatic nitriles is attributed to their metabolism to cyanide. Therefore, exposure to **3-Methylpentanenitrile** should be treated with the same caution as exposure to other toxic nitriles.

Key Toxicological Concerns:

- Acute Toxicity (Oral): The GHS classification of "Toxic if swallowed" (Category 3) indicates a significant hazard upon ingestion.^[2]
- Inhalation Toxicity: While not explicitly classified, vapors of nitriles can be hazardous. Inhalation of high concentrations of similar compounds can cause symptoms like headache, dizziness, tiredness, nausea, and vomiting.^[3]

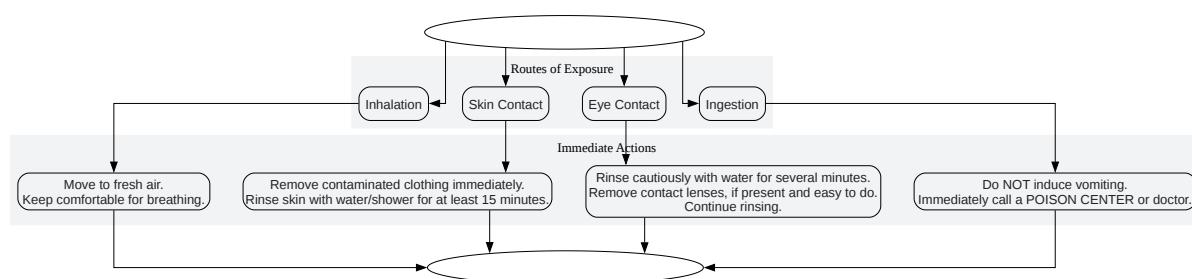
- Dermal Toxicity: While not classified, skin absorption is a potential route of exposure for nitriles.
- Eye and Skin Irritation: May cause irritation upon contact.[3]

First-Aid Measures: A Rapid and Informed Response

In the event of an exposure, immediate and appropriate first-aid is critical. The following protocols are based on general best practices for handling toxic and flammable chemicals.

General Advice: If symptoms persist, seek immediate medical attention and show the Safety Data Sheet (SDS) to the medical professional.[3]

Emergency Response Protocol:



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Caption: First-Aid Decision Flowchart for **3-Methylpentanenitrile** Exposure.

Step-by-Step First-Aid Protocols:

- Inhalation:
 - Immediately move the affected person to fresh air.
 - Keep the person calm and at rest in a position comfortable for breathing.
 - If breathing is difficult or has stopped, provide artificial respiration by trained personnel.
 - Seek immediate medical attention.[3]
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.
 - Wash the affected area with soap and plenty of water for at least 15 minutes.[3]
 - If skin irritation occurs, seek medical attention.
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Remove contact lenses if present and easy to do.
 - Continue rinsing.
 - Seek immediate medical attention.[3]
- Ingestion:
 - Do NOT induce vomiting.[3]
 - If the person is conscious, rinse their mouth with water.
 - Never give anything by mouth to an unconscious person.
 - Immediately call a poison control center or seek medical attention.[3]

Fire-Fighting Measures: Managing Flammability and Toxic Byproducts

The flammability of **3-Methylpentanenitrile** requires specific fire-fighting protocols. A critical consideration is the potential for the release of toxic gases, including hydrogen cyanide and oxides of nitrogen, upon combustion.

Suitable Extinguishing Media:

- Dry chemical
- Carbon dioxide (CO₂)
- Alcohol-resistant foam
- Water spray (for cooling containers)[3]

Unsuitable Extinguishing Media:

- Do not use a solid water stream as it may scatter and spread the fire.

Specific Hazards Arising from the Chemical:

- Vapors are heavier than air and may travel to a source of ignition and flash back.
- Containers may explode when heated.
- Combustion may produce toxic gases, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen cyanide.[3]

Protective Equipment and Precautions for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]
- Evacuate personnel from the fire area.
- Cool fire-exposed containers with water spray to prevent bursting.

Accidental Release Measures: Containment and Decontamination

A well-rehearsed accidental release protocol is essential for minimizing the impact of a spill.

Personal Precautions, Protective Equipment, and Emergency Procedures:

- Evacuate all non-essential personnel from the area.
- Ensure adequate ventilation.
- Eliminate all ignition sources (e.g., sparks, flames, hot surfaces).[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a respirator if vapor concentrations are high or unknown.
[\[5\]](#)

Environmental Precautions:

- Prevent the spill from entering drains, sewers, or waterways.[\[3\]](#)

Methods and Materials for Containment and Cleaning Up:

- For small spills, absorb the material with a non-combustible absorbent material such as sand, earth, or vermiculite.
- Place the absorbed material in a sealed, labeled container for proper disposal.
- For large spills, dike the area to contain the spill.
- Use non-sparking tools for cleanup.[\[3\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

Handling and Storage: Proactive Safety in Daily Operations

Proper handling and storage are fundamental to preventing exposures and accidents.

Precautions for Safe Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.[3]
- Use non-sparking tools.
- Ground and bond containers when transferring material to prevent static electricity buildup. [3]
- Wear appropriate personal protective equipment (PPE).[5]

Conditions for Safe Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][5]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Store in a designated flammable liquids storage cabinet.
- Store away from incompatible materials such as strong oxidizing agents.[3]

Exposure Controls and Personal Protection: The Last Line of Defense

Engineering controls and personal protective equipment (PPE) are the final barriers between the researcher and the chemical hazard.

Engineering Controls:

- Use in a well-ventilated laboratory, with a preference for a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber, neoprene). The breakthrough time of the glove material should be considered for the specific duration of the task.
 - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection:
 - If engineering controls do not maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge may be required.
 - The selection and use of respirators must be based on a formal respiratory protection program.

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